

Personal protective equipment for handling 11:0 PC

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Compound of Interest

Compound Name: 11:0 PC

Cat. No.: B15599405

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Essential Safety and Handling Guide for 11:0 PC

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling 1,2-diundecanoyl-sn-glycero-3-phosphocholine (**11:0 PC**). Adherence to these procedures is critical for ensuring laboratory safety and maintaining product integrity.

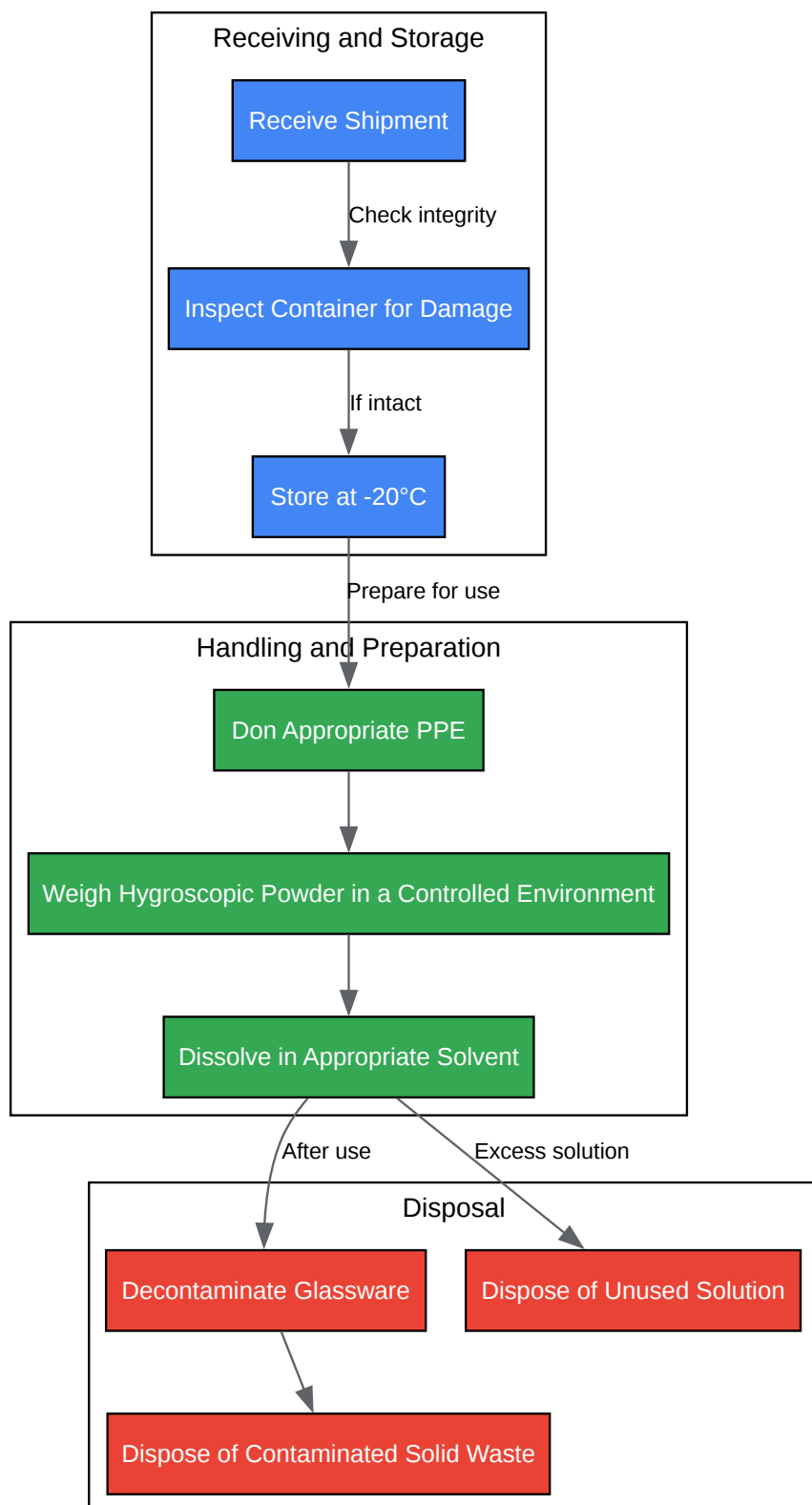
Personal Protective Equipment (PPE)

When handling **11:0 PC**, especially in its powdered form, appropriate personal protective equipment is mandatory to prevent inhalation and skin contact. The following table summarizes the recommended PPE.

Equipment	Specification	Purpose
Hand Protection	Nitrile gloves	Protects against skin contact. Nitrile gloves offer good resistance to a variety of chemicals. ^{[1][2][3]} For prolonged contact or when handling solutions, consider thicker gauge gloves or double-gloving.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from airborne powder and splashes of solutions.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	N95 or P1 dust mask	Recommended when handling the powder form to prevent inhalation, especially if there is a risk of generating dust. ^[4]

Operational Workflow for Handling 11:0 PC

The following diagram outlines the standard operating procedure for handling **11:0 PC** from receipt to disposal, emphasizing key safety checkpoints.



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